

# Validation of Disperse Orange 30 performance against industry standards

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## Compound of Interest

Compound Name: Disperse Orange 30

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## Disperse Orange 30: A Performance Benchmark Against Industry Standards

This guide provides a comprehensive validation of **Disperse Orange 30**'s performance characteristics against established industry standards. Designed for researchers, scientists, and professionals in drug development and material science, this document offers an objective comparison with alternative disperse dyes, supported by experimental data and detailed methodologies.

### Executive Summary

**Disperse Orange 30** is a monoazo dye belonging to the disperse class of colorants, characterized by its non-ionic nature and low water solubility.[1] It is primarily utilized in the dyeing of hydrophobic synthetic fibers such as polyester, acetate, nylon, and acrylics.[1] The dyeing mechanism involves the formation of a fine aqueous dispersion at elevated temperatures, typically around 130°C under pressure, which allows the dye particles to diffuse into the swollen polymer chains of the fiber.[1] This guide outlines the performance of **Disperse Orange 30** in key fastness tests and compares it with other relevant disperse dyes.

### Comparative Performance Data

The selection of a disperse dye is heavily influenced by its fastness properties, which determine the durability of the color under various environmental and end-use conditions. The

following tables summarize the key performance indicators for **Disperse Orange 30** and a selection of alternative disperse dyes. The data is compiled from technical datasheets and is based on standardized testing protocols.

Table 1: Fastness Properties of **Disperse Orange 30**

Performance Metric	Test Standard	Rating
Light Fastness (Xenon Arc)	ISO 105-B02	6[2][3]
Wash Fastness (Staining on Polyester)	ISO 105-C06	4-5[3]
Wash Fastness (Staining on Cotton)	ISO 105-C06	5[3]
Sublimation Fastness (180°C)	ISO 105-P01	4-5[3][4]
Rubbing Fastness (Dry)	ISO 105-X12	5[2]
Rubbing Fastness (Wet)	ISO 105-X12	5[2]

Rating Scale: For Light Fastness, the scale is 1-8, where 8 is the highest fastness. For all other properties, the scale is 1-5, where 5 is the highest fastness.

Table 2: Comparative Fastness Properties of Alternative Disperse Dyes

Dye Name	C.I. Name	Chemical Class	Light Fastness (ISO 105-B02)	Wash Fastness (ISO 105-C06, Staining on PES)	Sublimation Fastness (ISO 105-P01, 180°C)
Disperse Brown 1	11152	Monoazo	5-6	5	4-5
Disperse Orange 25	11227	Monoazo	5-6	4-5	4
Disperse Blue 79	11345	Monoazo	6-7	5	4-5
Disperse Orange 31	111135	Monoazo	6	4-5	5

Data for this table was compiled from multiple sources.[\[5\]](#)[\[6\]](#)[\[7\]](#)

## Key Performance Indicators: A Deeper Dive

**Light Fastness:** This property measures the resistance of the dye to fading when exposed to light. **Disperse Orange 30** exhibits good light fastness, making it suitable for applications with moderate to high light exposure.[\[2\]](#)[\[8\]](#)

**Wash Fastness:** This indicates the dye's ability to withstand repeated washing without significant color loss or staining of adjacent fabrics. **Disperse Orange 30** demonstrates excellent wash fastness, particularly in preventing staining on cotton.[\[3\]](#)

**Sublimation Fastness:** This is a critical parameter for disperse dyes, especially in processes involving heat setting or pressing. It refers to the resistance of the dye to vaporizing at high temperatures. **Disperse Orange 30** shows good to excellent sublimation fastness.[\[3\]](#)[\[4\]](#)[\[8\]](#)

**Rubbing Fastness:** Also known as crocking, this property measures the resistance of the color to transferring to other surfaces through rubbing. **Disperse Orange 30** boasts excellent rubbing fastness in both dry and wet conditions.[\[2\]](#)

## Experimental Protocols

The following are detailed methodologies for the key fastness tests cited in this guide.

### ISO 105-C06: Colour Fastness to Washing

This method is designed to determine the resistance of the color of textiles to domestic or commercial laundering procedures.

#### Apparatus and Materials:

- Launder-Ometer or a similar apparatus for rotating closed containers in a thermostatically controlled water bath.
- Stainless steel containers ( $75 \pm 5$  mm diameter x  $125 \pm 10$  mm high) of  $550 \pm 50$  ml capacity.
- Stainless steel balls (6 mm diameter).
- Multifibre adjacent fabric (complying with ISO 105-F10).
- ECE non-phosphate reference detergent 'B'.
- Sodium perborate tetrahydrate.
- Grade 3 water.
- Grey Scale for assessing change in colour (ISO 105-A02) and for assessing staining (ISO 105-A03).

#### Procedure:

- A 100 mm x 40 mm specimen of the dyed textile is sewn together with a same-sized piece of multifibre adjacent fabric along one of the shorter sides.
- A solution is prepared containing 4 g/L of ECE detergent and 1 g/L of sodium perborate in Grade 3 water.
- The composite specimen is placed in a stainless steel container with the specified volume of the test solution and the required number of stainless steel balls (typically 10 or 25

depending on the specific test procedure).

- The container is sealed and placed in the Launder-Ometer, which is operated for 30 minutes at the specified temperature (e.g., 60°C for procedure C2S).
- After the test, the composite specimen is removed, rinsed twice in hot and then cold Grade 3 water.
- The excess water is squeezed out, and the specimen is dried in warm air at a temperature not exceeding 60°C.
- The change in colour of the dyed specimen and the degree of staining on the multifibre adjacent fabric are assessed using the respective Grey Scales.

## ISO 105-B02: Colour Fastness to Artificial Light: Xenon Arc Fading Lamp Test

This method evaluates the resistance of the colour of textiles to the action of an artificial light source representative of natural daylight (D65).

### Apparatus and Materials:

- Xenon arc fading lamp apparatus, equipped with an air-cooled or water-cooled xenon arc lamp.
- Optical filters to ensure the spectral distribution of the light source simulates natural daylight.
- Black standard thermometer or black panel thermometer.
- Blue wool references (either scale 1-8 or L2-L9).
- Grey Scale for assessing change in colour (ISO 105-A02).

### Procedure:

- A specimen of the textile to be tested is mounted on a specimen holder.
- A set of blue wool references is also mounted in the same manner.

- The specimens and references are placed in the xenon arc apparatus and exposed to light under specified conditions of temperature, humidity, and irradiance (typically 42 W/m<sup>2</sup> in the 300-400 nm range).
- The exposure is continued until a specified contrast on the Grey Scale is produced on the test specimen or on the blue wool references.
- The colour fastness of the specimen is assessed by comparing the change in its colour with that of the blue wool references. The rating corresponds to the number of the blue wool reference that shows a similar change in colour.

## ISO 105-X12: Colour Fastness to Rubbing

This method determines the resistance of the colour of textiles to rubbing off and staining other materials.

### Apparatus and Materials:

- Crockmeter (rubbing tester).
- Standard cotton rubbing cloth (50 mm x 50 mm).
- Grey Scale for assessing staining (ISO 105-A03).
- Abrasive paper.

### Procedure:

- A test specimen (at least 140 mm x 50 mm) is placed on the base of the crockmeter, over a piece of abrasive paper.
- Dry Rubbing: A conditioned piece of standard cotton rubbing cloth is fixed to the rubbing finger of the crockmeter. The finger is then moved back and forth 10 times over the specimen with a downward force of 9 N.
- Wet Rubbing: A piece of standard cotton rubbing cloth is wetted with Grade 3 water and squeezed to a defined liquid pickup. The procedure is then the same as for dry rubbing.

- The amount of colour transferred to the rubbing cloth is assessed using the Grey Scale for staining.

## ISO 105-P01: Colour Fastness to Dry Heat (Excluding Pressing)

This method is used to determine the resistance of the colour of textiles to the action of dry heat, which is relevant for processes like sublimation.

### Apparatus and Materials:

- Heating device capable of maintaining a specified temperature (e.g.,  $180^{\circ}\text{C} \pm 2^{\circ}\text{C}$ ).
- Undyed, bleached cotton fabric as an adjacent fabric.
- Grey Scale for assessing change in colour (ISO 105-A02) and for assessing staining (ISO 105-A03).

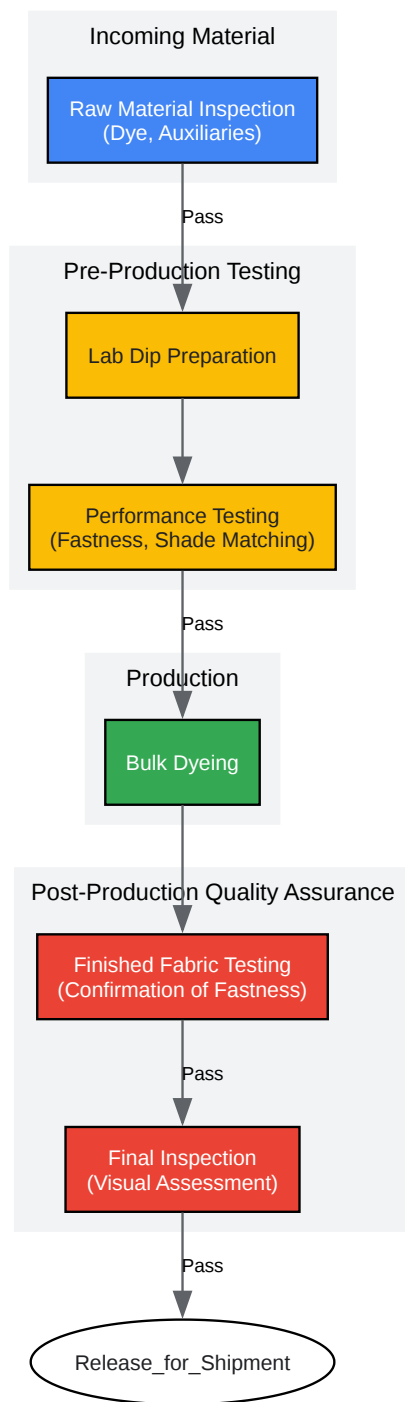
### Procedure:

- A specimen of the dyed textile is placed between two pieces of the undyed cotton adjacent fabric.
- The composite specimen is placed in the heating device and subjected to the specified temperature for 30 seconds.
- After heating, the specimen is removed and allowed to cool.
- The change in colour of the test specimen and the staining of the adjacent fabric are assessed using the appropriate Grey Scales.

## Quality Control Workflow for Disperse Dyes

The following diagram illustrates a typical quality control workflow for disperse dyes in a textile manufacturing setting, ensuring consistent performance and adherence to standards.

## Disperse Dye Quality Control Workflow

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Caption: A typical workflow for ensuring the quality of disperse dyes from raw material to finished product.

## Conclusion

**Disperse Orange 30** demonstrates a robust performance profile with good to excellent fastness properties across key industry-standard tests. Its high ratings in light, wash, sublimation, and rubbing fastness make it a reliable choice for dyeing polyester and other synthetic fibers for a wide range of applications. When compared to other disperse dyes, it maintains a competitive standing, particularly in its well-balanced overall performance. The detailed experimental protocols provided in this guide offer a framework for the objective validation of its performance characteristics.

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